

Technical Guide: Toxicology & Bioanalysis of Demeton-S Sulfoxide

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Compound of Interest

Compound Name: *Demeton-S Sulfoxide*

CAS No.: 2496-92-6

Cat. No.: B133071

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Executive Summary

Demeton-S Sulfoxide (CAS 2496-92-6) acts as a high-potency acetylcholinesterase (AChE) inhibitor. It is not merely a degradation product but a bioactivated metabolite formed via the oxidative desulfuration of parent thioether organophosphates (specifically Demeton-S and Disulfoton).

In toxicological assessments, this compound represents a "lethal synthesis" intermediate—where the body's metabolic attempt to detoxify a xenobiotic results in a molecule with significantly higher biological activity than the parent. This guide details its physicochemical identity, the kinetics of its bioactivation, its neurotoxic mechanism, and validated LC-MS/MS protocols for its detection in biological matrices.

Chemical Identity & Physicochemical Profile[1][2][3][4]

Demeton-S Sulfoxide is the oxidation product of the thiol isomer of the Demeton mixture. Unlike its parent, it possesses a sulfoxide moiety that increases polarity and water solubility,

altering its toxicokinetic distribution.

Parameter	Technical Specification
Chemical Name	O,O-Diethyl S-[2-(ethylsulfinyl)ethyl] phosphorothioate
CAS Number	2496-92-6
Molecular Formula	C ₈ H ₁₉ O ₄ PS ₂
Molecular Weight	274.34 g/mol
Structure Type	Organophosphate (Phosphorothioate)
Key Functional Group	Sulfoxide (S=O) at the thioether side chain
Solubility	Higher water solubility than Demeton-S; lipophilic enough for BBB penetration

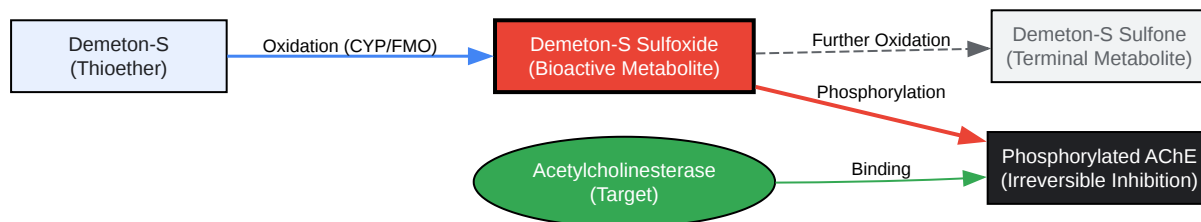
Toxicokinetics: The Bioactivation Pathway

The toxicity of **Demeton-S Sulfoxide** is inextricably linked to the metabolism of its precursors. It is formed via the flavin-containing monooxygenase (FMO) and Cytochrome P450 (CYP) systems.

Metabolic Activation ("Lethal Synthesis")

Upon ingestion or absorption of Demeton-S (or Disulfoton), the thioether moiety is rapidly oxidized. This conversion to the sulfoxide is critical because the sulfoxide group is more electron-withdrawing, making the phosphorus atom more electrophilic and thus more reactive toward the serine hydroxyl group in the AChE active site.

Metabolic Pathway Diagram The following diagram illustrates the oxidative activation pathway from the parent thioether to the sulfoxide and sulfone metabolites.



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Figure 1: Oxidative bioactivation of Demeton-S. The sulfoxide metabolite is the primary highly active AChE inhibitor.

Toxicodynamics: Mechanism of Action

Acetylcholinesterase Inhibition

Demeton-S Sulfoxide functions as a suicide substrate for acetylcholinesterase. The mechanism follows a standard organophosphate phosphorylation kinetics model but with enhanced affinity due to the sulfoxide group.

- **Binding:** The inhibitor enters the catalytic gorge of AChE.
- **Phosphorylation:** The electrophilic phosphorus attacks the hydroxyl group of Serine-203 (in human AChE).
- **Leaving Group Release:** The S-[2-(ethylsulfinyl)ethyl] moiety is cleaved.
- **Aging (Critical):** If not treated immediately with oximes (e.g., Pralidoxime), the phosphorylated enzyme can undergo "aging" (dealkylation), rendering the inhibition permanent.

Acute Toxicity Profile

- **Target Organs:** Central Nervous System (CNS), Neuromuscular Junctions.^[1]
- **Symptomatology:** Cholinergic Crisis (SLUDGE syndrome: Salivation, Lacrimation, Urination, Defecation, GI distress, Emesis).

- Potency: Studies indicate the sulfoxide metabolites of systox-type compounds are often 5–10x more potent AChE inhibitors than their parent thioethers in vitro.

Analytical Methodology: LC-MS/MS Protocol[6][7][8]

Quantification of **Demeton-S Sulfoxide** requires high specificity to distinguish it from its sulfone analog and the parent compound. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method combined with LC-MS/MS is the industry standard.

Sample Preparation (QuEChERS)

- Step 1 (Extraction): Homogenize 10g sample with 10mL Acetonitrile (ACN).[2] Add 4g MgSO₄ and 1g NaCl. Vortex vigorously for 1 min.
- Step 2 (Partitioning): Centrifuge at 4000 rpm for 5 min.
- Step 3 (Cleanup - dSPE): Transfer supernatant to dSPE tube containing PSA (Primary Secondary Amine) and C18 sorbent to remove lipids and organic acids.
- Step 4 (Reconstitution): Evaporate solvent and reconstitute in Mobile Phase A/B (50:50).

LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., 100mm x 2.1mm, 1.7µm).
- Mobile Phase A: 5mM Ammonium Formate in Water (0.1% Formic Acid).
- Mobile Phase B: Methanol or Acetonitrile (0.1% Formic Acid).
- Ionization: Electrospray Ionization (ESI) Positive Mode.[3]

MRM Transitions Table

Analyte	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (eV)
Demeton-S Sulfoxide	275.1	197.0	141.0	17 / 30
Demeton-S Sulfone	291.1	171.0	143.0	20 / 35
Demeton-S (Parent)	259.1	89.0	61.0	15 / 25

Note: The transition 275.1 -> 197.0 corresponds to the loss of the sulfoxide side chain, a characteristic fragmentation for this class.

Risk Assessment & Safety Standards

- Exposure Limits: Regulatory bodies (EPA, EFSA) typically group Demeton-S, its sulfoxide, and sulfone into a single "Total Demeton-S" residue definition due to their rapid interconversion and shared mechanism.
- Reference Doses (RfD): Acute RfDs are often set based on AChE inhibition endpoints (e.g., 0.0005 mg/kg/day for similar organophosphates).
- Handling Precautions:
 - P100/HEPA Respiratory Protection: Mandatory due to inhalation toxicity.
 - Permeation Resistance: Nitrile gloves are generally insufficient for concentrated organophosphates; Silver Shield® or laminate gloves are required.

References

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MS/MS."

- Toxicological Profile: Agency for Toxic Substances and Disease Registry (ATSDR). "Toxicological Profile for Disulfoton and its Metabolites."
- Chemical Properties: PubChem Database. "**Demeton-S Sulfoxide** (CAS 2496-92-6)."[4][5]
- AChE Inhibition Kinetics: Toxicology and Applied Pharmacology. "Comparative inhibition of human Acetylcholinesterase by Demeton-S and its sulfoxide."

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